

# Molecular weight and formula of Di-t-butylacetylene

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## Compound of Interest

Compound Name: *Di-t-butylacetylene*

Cat. No.: *B093683*

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## In-Depth Technical Guide to Di-t-butylacetylene

This technical guide provides a comprehensive overview of the molecular properties, synthesis, and reaction pathways of **Di-t-butylacetylene** (also known as 2,2,5,5-tetramethyl-3-hexyne). The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Core Molecular Information

**Di-t-butylacetylene** is a symmetrical alkyne characterized by the presence of two bulky tert-butyl groups at either end of the carbon-carbon triple bond. This steric hindrance significantly influences its reactivity and physical properties.

Molecular Formula:  $C_{10}H_{18}$  [\[1\]](#)

Molecular Weight: 138.25 g/mol [\[1\]](#)

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Di-t-butylacetylene**.

Property	Value	Source
IUPAC Name	2,2,5,5-tetramethylhex-3-yne	[1]
CAS Number	17530-24-4	
Density	0.712 g/mL	[2]
Boiling Point	112.5 - 113 °C	[2]
Melting Point	19.4 °C	[2]
Refractive Index	1.406	[2]

## Experimental Protocols

The primary synthetic route to **Di-t-butylacetylene** is through the oxidative coupling of its precursor, tert-butylacetylene. The Glaser-Hay coupling is a well-established and efficient method for this transformation.

### Synthesis of Di-t-butylacetylene via Glaser-Hay Oxidative Coupling

This protocol details the synthesis of **Di-t-butylacetylene** from tert-butylacetylene using a copper(I) catalyst and N,N,N',N'-tetramethylethylenediamine (TMEDA) as a ligand and base, with oxygen from the air serving as the oxidant.

Materials:

- tert-Butylacetylene (3,3-dimethyl-1-butyne)
- Copper(I) chloride (CuCl)
- N,N,N',N'-Tetramethylethylenediamine (TMEDA)
- Acetone (anhydrous)
- Diethyl ether
- Saturated aqueous ammonium chloride solution

- Anhydrous magnesium sulfate
- Oxygen (from air)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Gas inlet (e.g., a needle connected to an air pump)
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

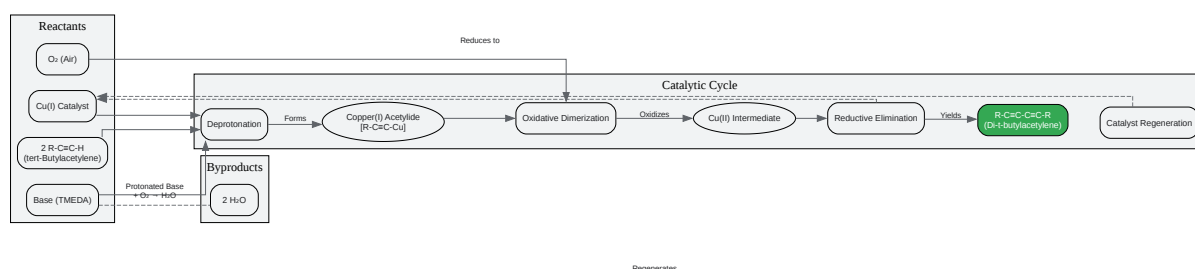
#### Experimental Procedure:

- **Reaction Setup:** A 100 mL round-bottom flask is charged with tert-butylacetylene (10 mmol, 1.0 eq) and anhydrous acetone (20 mL). The flask is equipped with a magnetic stir bar and a gas inlet needle.
- **Catalyst Preparation:** In a separate vial, copper(I) chloride (0.5 mmol, 0.05 eq) and TMEDA (1.0 mmol, 0.1 eq) are mixed. This catalyst mixture is then added to the stirred solution of tert-butylacetylene in acetone.
- **Reaction Execution:** A gentle stream of air is bubbled through the reaction mixture via the gas inlet needle. The reaction is allowed to proceed at room temperature for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) by observing the disappearance of the starting material.
- **Work-up:** Upon completion, the reaction mixture is quenched by the addition of a saturated aqueous solution of ammonium chloride (20 mL). The mixture is then transferred to a separatory funnel.
- **Extraction and Washing:** The aqueous layer is extracted with diethyl ether (3 x 20 mL). The combined organic layers are washed with water (20 mL) and brine (20 mL).

- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is purified by vacuum distillation to yield **Di-t-butylacetylene** as a colorless liquid or low-melting solid.

## Reaction Pathway Visualization

The synthesis of **Di-t-butylacetylene** via the Glaser-Hay coupling proceeds through a well-defined reaction mechanism. The following diagram illustrates the key steps in this catalytic cycle.



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Caption: Catalytic cycle of the Glaser-Hay coupling for the synthesis of **Di-t-butylacetylene**.

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## References

- 1. Di-t-butylacetylene | C<sub>10</sub>H<sub>18</sub> | CID 140241 - PubChem [pubchem.ncbi.nlm.nih.gov]
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